

An In-depth Technical Guide to 3-(2,5-Dimethylphenyl)pyrrolidin-2-one

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Compound of Interest

Compound Name: 3-(2,5-Dimethylphenyl)pyrrolidin-2-one

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-(2,5-Dimethylphenyl)pyrrolidin-2-one**, a substituted γ -lactam. While specific experimental data for this compound is limited in publicly accessible literature, this document consolidates its known identifiers and presents a plausible synthetic pathway based on established chemical principles. Furthermore, it explores the potential biological significance and applications of this molecule by drawing parallels with structurally related compounds that have been extensively studied in medicinal chemistry. The guide also includes predicted spectroscopic data to aid in its identification and characterization, alongside essential safety and handling information. The pyrrolidinone core is a well-established "privileged scaffold" in drug discovery, known for its presence in numerous biologically active compounds.^{[1][2]} This guide aims to serve as a valuable resource for researchers interested in the synthesis and potential utility of novel pyrrolidinone derivatives.

Chemical Identifiers and Physicochemical Properties

3-(2,5-Dimethylphenyl)pyrrolidin-2-one is an aromatic heterocyclic compound. Its core structure consists of a five-membered nitrogen-containing lactam ring (pyrrolidin-2-one) substituted at the 3-position with a 2,5-dimethylphenyl group.

Identifier	Value	Source
CAS Number	1267387-74-5	ChemScene
Molecular Formula	C ₁₂ H ₁₅ NO	ChemScene
Molecular Weight	189.25 g/mol	ChemScene
IUPAC Name	3-(2,5-dimethylphenyl)pyrrolidin-2-one	ChemScene
SMILES	<chem>O=C1NCCC1C2=CC(C)=CC=C2C</chem>	ChemScene
Predicted LogP	1.90694	ChemScene
Topological Polar Surface Area (TPSA)	29.1 Å ²	ChemScene

Proposed Synthesis Pathway

While a specific, experimentally validated synthesis for **3-(2,5-Dimethylphenyl)pyrrolidin-2-one** is not readily available in the current literature, a plausible and efficient route can be proposed based on well-established organic synthesis reactions. The following pathway utilizes a Michael addition followed by reductive cyclization, a common strategy for the synthesis of γ -lactams.^{[3][4]}

The proposed synthesis involves a two-step process starting from 2,5-dimethylnitrostyrene and an appropriate C2-synthon, such as diethyl malonate.



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Figure 1: Proposed synthesis of **3-(2,5-Dimethylphenyl)pyrrolidin-2-one**.

Experimental Protocol (Proposed)

Step 1: Michael Addition to form the γ -Nitro Ester Intermediate

- To a solution of sodium ethoxide (prepared by dissolving sodium in anhydrous ethanol) under an inert atmosphere, add diethyl malonate dropwise at 0 °C.
- After stirring for 15-30 minutes, add a solution of 2,5-dimethylnitrostyrene in anhydrous ethanol dropwise, maintaining the temperature at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride and extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude γ -nitro ester intermediate. Purification can be achieved by column chromatography on silica gel.

Causality: The Michael addition is a thermodynamically controlled conjugate addition of a nucleophile (in this case, the enolate of diethyl malonate) to an α,β -unsaturated carbonyl or nitro compound.^{[5][6]} The use of a base like sodium ethoxide is crucial for the deprotonation of diethyl malonate to form the resonance-stabilized carbanion necessary for the nucleophilic attack.

Step 2: Reductive Cyclization to **3-(2,5-Dimethylphenyl)pyrrolidin-2-one**

- Dissolve the purified γ -nitro ester intermediate from Step 1 in a suitable solvent such as methanol or ethanol.

- Add a catalytic amount of Raney Nickel (or another suitable hydrogenation catalyst like Palladium on carbon).[3]
- Pressurize the reaction vessel with hydrogen gas (typically 50-100 psi) and stir the mixture at room temperature or with gentle heating.
- Monitor the reaction by TLC or by monitoring hydrogen uptake.
- Once the reaction is complete, carefully filter the catalyst through a pad of Celite.
- Concentrate the filtrate under reduced pressure to obtain the crude **3-(2,5-Dimethylphenyl)pyrrolidin-2-one**.
- The product can be further purified by recrystallization or column chromatography.

Causality: Catalytic hydrogenation serves a dual purpose in this step. It reduces the nitro group to a primary amine and facilitates the cyclization of the resulting amino ester to form the stable five-membered lactam ring. Raney Nickel is a common and effective catalyst for the reduction of nitro compounds.[3]

Spectroscopic Characterization (Predicted)

Due to the absence of published experimental spectra, predicted Nuclear Magnetic Resonance (NMR) data is provided below to assist in the characterization of **3-(2,5-Dimethylphenyl)pyrrolidin-2-one**. These predictions are based on computational algorithms and should be confirmed with experimental data when available.

Predicted ¹H NMR Spectrum

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.0-7.2	m	3H	Aromatic protons
~6.8 (broad s)	s	1H	NH
~3.5-3.7	m	2H	CH ₂ (position 5)
~3.3-3.5	m	1H	CH (position 3)
~2.3-2.5	m	2H	CH ₂ (position 4)
~2.3	s	3H	Ar-CH ₃
~2.2	s	3H	Ar-CH ₃

Predicted ¹³C NMR Spectrum

Chemical Shift (ppm)	Assignment
~175	C=O (position 2)
~136	Aromatic C (quaternary)
~135	Aromatic C (quaternary)
~130	Aromatic CH
~128	Aromatic CH
~127	Aromatic CH
~48	CH ₂ (position 5)
~45	CH (position 3)
~30	CH ₂ (position 4)
~21	Ar-CH ₃
~19	Ar-CH ₃

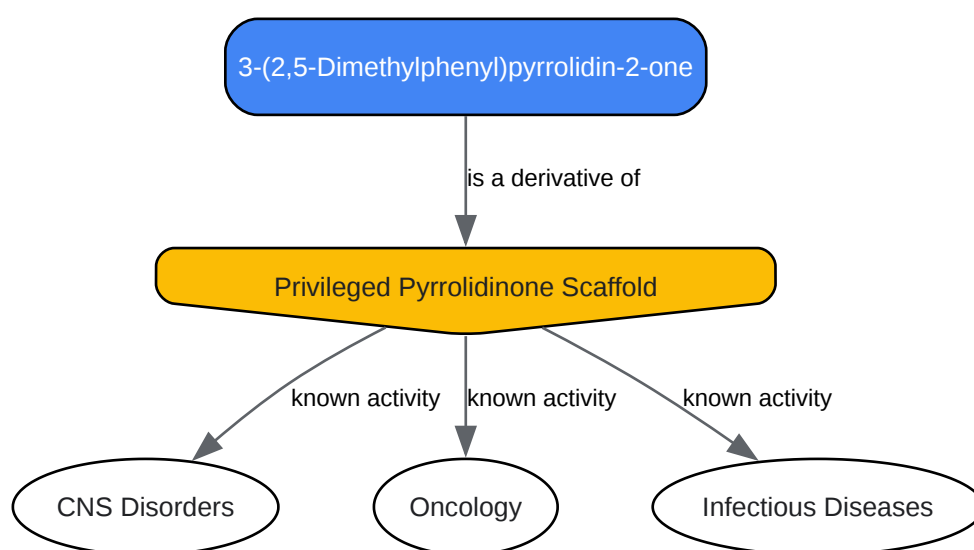
Potential Applications and Biological Relevance

The pyrrolidinone scaffold is a cornerstone in medicinal chemistry, appearing in a wide array of FDA-approved drugs and biologically active molecules.[2][7] Derivatives of pyrrolidinone have demonstrated a broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective effects.[1][8]

While **3-(2,5-Dimethylphenyl)pyrrolidin-2-one** itself has not been extensively studied, its structural features suggest several potential areas of investigation for drug development professionals:

- **CNS-active Agents:** The lipophilic nature of the dimethylphenyl group may facilitate crossing the blood-brain barrier. Many pyrrolidinone derivatives, such as piracetam, are known to have nootropic effects.[8]
- **Anticancer Agents:** The 3-arylpyrrolidinone motif is present in compounds that have been investigated for their antiproliferative activities.[2]
- **Enzyme Inhibitors:** The lactam ring can act as a hydrogen bond donor and acceptor, making it a suitable scaffold for designing enzyme inhibitors. For instance, pyrrolidine-2,3-diones have been explored as inhibitors of bacterial penicillin-binding proteins.[9]

The synthesis of a library of analogs based on the **3-(2,5-Dimethylphenyl)pyrrolidin-2-one** scaffold could be a fruitful avenue for identifying novel therapeutic agents.



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Figure 2: Potential therapeutic areas for **3-(2,5-Dimethylphenyl)pyrrolidin-2-one**.

Safety and Handling

As with any chemical compound, **3-(2,5-Dimethylphenyl)pyrrolidin-2-one** should be handled with appropriate safety precautions in a laboratory setting. While specific toxicity data for this compound is not available, general guidelines for handling aromatic lactams should be followed:

- **Personal Protective Equipment (PPE):** Wear safety glasses, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle in a well-ventilated area or a chemical fume hood to minimize inhalation of any potential dust or vapors.
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep the container tightly sealed.
- **Spills:** In case of a spill, avoid generating dust. Absorb with an inert material and dispose of it according to local regulations.

It is recommended to consult the Safety Data Sheet (SDS) for any chemical before use.

Conclusion

3-(2,5-Dimethylphenyl)pyrrolidin-2-one represents an interesting, yet underexplored, molecule within the vast chemical space of pyrrolidinone derivatives. Its structure, combining a privileged medicinal scaffold with a substituted aromatic ring, makes it a compelling target for synthesis and biological evaluation. This guide provides a foundational understanding of its chemical identity, a plausible synthetic strategy, and an outlook on its potential applications in drug discovery. Further experimental work is necessary to validate the proposed synthesis, confirm its spectroscopic properties, and uncover its biological activity profile.

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